

# maximum residue limit MRL establishment for dimethomorph

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## Compound Focus: Dimethomorph

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## Toxicological Profile & Current Regulatory Status

The regulatory landscape for **dimethomorph**, particularly in the EU, has recently shifted based on an updated safety assessment. The key points are summarized below.

Aspect	Details
<b>Toxicological Classification</b>	Toxic to reproduction (Category 1B); Meets criteria for an endocrine disruptor in humans and wild mammals [1].
<b>Toxicological Reference Values (TRVs)</b>	Acceptable Daily Intake (ADI): <b>0.05 mg/kg bw per day</b> ; Acute Reference Dose (ARfD): <b>0.6 mg/kg bw</b> [1].
<b>Basis for TRVs</b>	ADI based on a 1-year dog study (NOAEL 5 mg/kg bw/d). ARfD based on a developmental toxicity study in rats (NOAEL 60 mg/kg bw) [1].
<b>EU Regulatory Status (as of 2025)</b>	Approval <b>not renewed</b> ; Grace period for existing stocks expires <b>20 May 2025</b> . Post-grace period, MRLs from former EU uses will be lowered to the limit of quantification [1].

Aspect	Details
<b>Consumer Safety Conclusion</b>	EFSA's 2024 assessment confirms that existing MRLs based on import tolerances and CXLs are <b>safe for consumers</b> , with no intake concerns. The current TRVs are also protective against endocrine disruption effects [1].

## Residue Dissipation & Persistence Data

Understanding how **dimethomorph** dissipates in crops and the environment is crucial for MRL setting and safety evaluations. The table below shows residue persistence data from field studies.

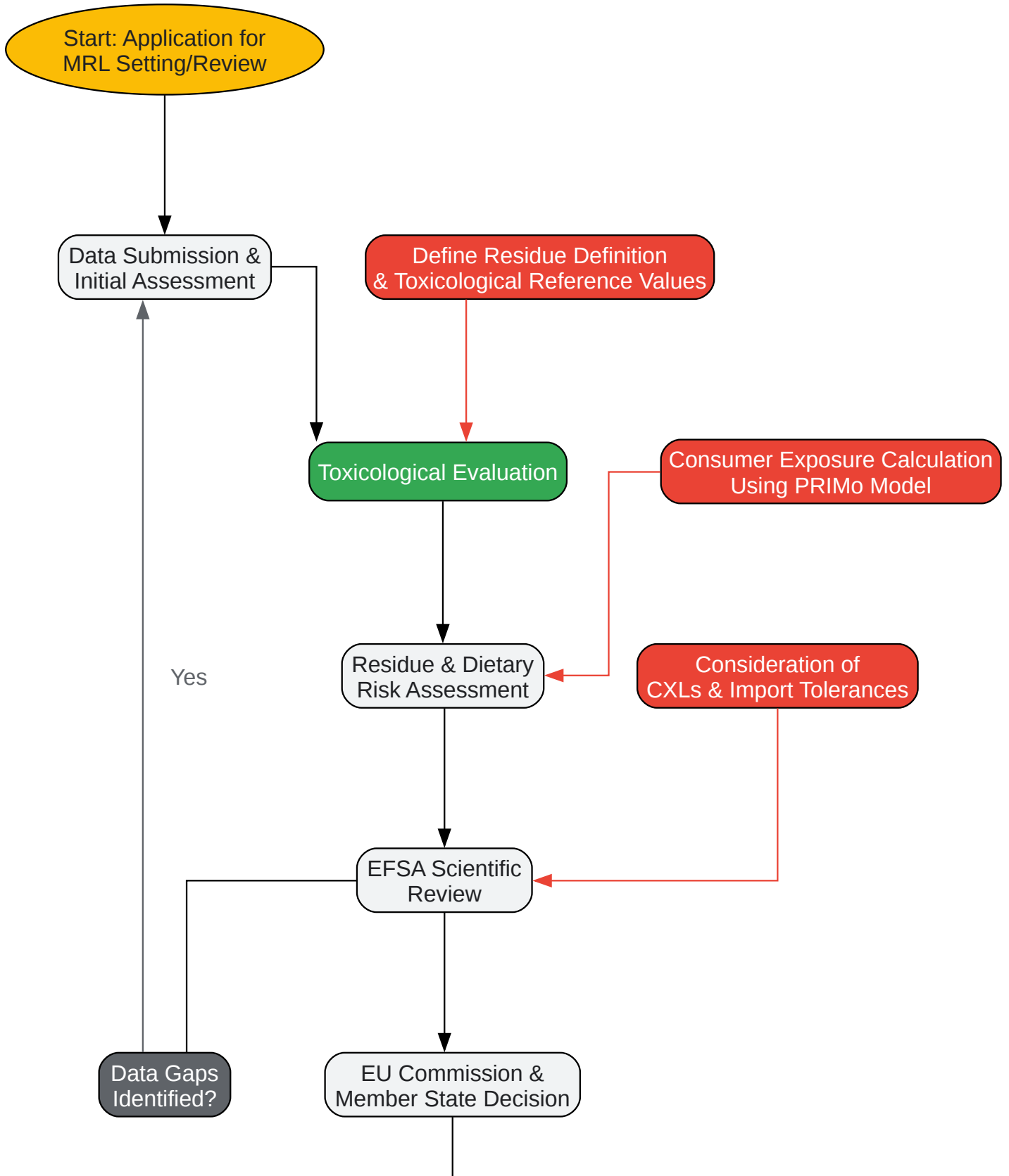
Crop/Matrix	Half-life (Dissipation)	Terminal Residue (at harvest)	Reference
<b>Pepper</b> (fruit)	1.7 - 3.8 days	Below EU MRL (0.5 mg/kg) 7 days after final application [2].	[2]
<b>Soil</b>	11.5 - 18.5 days	Not Applicable	[2]
<b>Surface Water</b> (Photodegradation)	Few days to months (varies with season, water depth, DOC, nitrate/nitrite levels)	Not Applicable	[3]

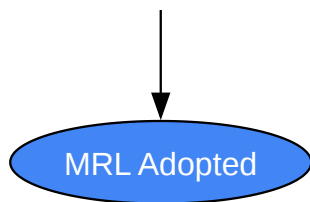
### Key Environmental Fate Processes [3]:

- In Water:** Primary degradation pathways are indirect photolysis reactions with **hydroxyl radicals (OH)** and triplet states of chromophoric dissolved organic matter (<sup>3</sup>CDOM\*). Direct photolysis is a less significant pathway.
- Transformation Products:** Major intermediates identified include N-formylmorpholine, 4-chloroacetophenone, and 4-chlorobenzoic acid. This transformation may reduce acute toxicity to freshwater organisms [3].

## MRL Establishment Workflow

The following diagram illustrates the general workflow for establishing Maximum Residue Levels (MRLs) for a pesticide like **dimethomorph** in a regulatory framework such as the EU's.





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*Diagram: MRL Establishment Workflow. This flowchart outlines the key stages in the EU process for setting or reviewing Maximum Residue Levels, highlighting points where scientific data like toxicology and consumer exposure are critical.*

## Key Considerations for Comparison Guides

When comparing **dimethomorph** with alternative fungicides, here are the most critical factors based on the latest findings:

- **Focus on the new regulatory reality:** The EU non-renewal based on environmental and health concerns (endocrine disruption) is a pivotal event. Any objective comparison should highlight this significant regulatory shift [1].
- **Leverage the latest consumer risk assessment:** The 2024 EFSA statement concluded that dietary exposure from existing MRLs is safe, providing a definitive, up-to-date point on consumer safety for included commodities [1].
- **Incorporate environmental persistence data:** The variation in half-life between crops (like pepper) and soil, and its sensitivity to degradation in water by indirect photolysis, are key differentiators for environmental impact comparisons [3] [2].

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## References

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